

α-Damascenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **α-Damascenone**

Cat. No.: **B1149544**

[Get Quote](#)

Proper disposal of **α-Damascenone** is critical for ensuring laboratory safety and environmental protection. As a substance classified with multiple hazard statements, including being harmful if swallowed, a potential skin sensitizer, and toxic to aquatic life, it necessitates handling and disposal as hazardous chemical waste in accordance with institutional and regulatory standards.^{[1][2][3]} Adherence to these procedures minimizes risks to personnel and prevents environmental contamination.

Immediate Safety and Handling

Before handling **α-Damascenone**, it is essential to be familiar with its potential hazards. Always consult the Safety Data Sheet (SDS) for the specific formulation being used.

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.^{[1][4]}
- Eye Protection: Use chemical safety glasses or goggles.^{[1][5]}
- Lab Coat: A standard lab coat is recommended.
- Ventilation: Handle the chemical in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.^{[5][6]}

Handling Practices:

- Avoid contact with skin and eyes.^{[1][6]}

- Do not eat, drink, or smoke in areas where **α-Damascenone** is handled or stored.[[1](#)][[3](#)]
- Wash hands thoroughly after handling.[[1](#)][[3](#)]
- Keep containers tightly closed when not in use.[[5](#)][[6](#)]

Hazard and Chemical Data Summary

Proper waste characterization is the first step in safe disposal. The following tables summarize the key hazard classifications and quantitative data for **α-Damascenone**.

Table 1: Hazard Identification

Hazard Class	GHS Classification	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed	[1][2][4]
Skin Sensitization	Category 1B: May cause an allergic skin reaction	[1][2][4]
Skin Irritation	Category 2: Causes skin irritation	[3][5][7]
Eye Irritation	Causes serious eye irritation	[5]

| Aquatic Hazard | Very toxic to aquatic life with long lasting effects |[\[2\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source
CAS Number	24720-09-0	[1] [4]
Chemical Formula	C13H20O	[5]
NFPA Health Rating	1 or 2	[4] [8] [9]
NFPA Flammability Rating	1 or 3	[4] [8]
NFPA Reactivity Rating	0	[4] [8]
Oral LD50 (ATE)	1,670 mg/kg	[4]

| Dermal LD50 (ATE) | 2,900 mg/kg |[\[4\]](#) |

Step-by-Step Disposal Protocol

Disposal of **α-Damascenone** must follow hazardous waste regulations. It is strictly prohibited to dispose of this chemical down the sewer drain or in the regular trash.[\[10\]](#)[\[11\]](#)[\[12\]](#)

1. Waste Collection:

- Designate a specific, compatible container for **α-Damascenone** waste. Containers should be made of a material that does not react with the chemical and must have a secure, leak-proof screw cap.[\[12\]](#)[\[13\]](#)
- This includes pure or unused **α-Damascenone**, solutions containing it, and any materials contaminated during handling or spill cleanup (e.g., absorbent pads, contaminated gloves).

2. Labeling:

- Clearly label the waste container with the words "Hazardous Waste."[\[14\]](#)
- Identify the full chemical name: "**α-Damascenone**" or "alpha-Damascenone."[\[14\]](#)
- If it is a mixture, list all components and their approximate percentages.[\[13\]](#)
- Ensure the date of first waste accumulation is marked on the label.[\[13\]](#)

3. Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[13][14]
- Segregate the **α-Damascenone** waste from incompatible materials, such as strong acids, bases, or oxidizing agents.[1][13]
- Ensure the SAA is inspected weekly for any signs of leakage.[13]

4. Requesting Pickup:

- Once the container is full or has been in storage for the maximum allowed time (typically 6-12 months, per institutional policy), contact your institution's Environmental Health & Safety (EH&S) office for waste pickup.[11][12][14]
- Do not exceed the accumulation limits for your SAA (e.g., a maximum of 55 gallons of total hazardous waste).[14]

5. Final Disposal Method:

- The ultimate disposal will be handled by a licensed hazardous waste facility, typically through methods such as controlled incineration.[7][8][15]

Emergency Spill Procedures

In the event of a spill, immediate and correct action is crucial to prevent exposure and environmental contamination.

1. Alert and Evacuate:

- Alert personnel in the immediate area.
- If the spill is large or in a poorly ventilated space, evacuate the area.

2. Control and Contain:

- Ensure the area is well-ventilated. Remove all sources of ignition.[6][16]

- Contain the spill using a non-combustible absorbent material such as sand, earth, vermiculite, or commercial sorbents.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[16\]](#) Prevent the spill from entering drains or waterways.[\[6\]](#)[\[9\]](#)

3. Cleanup:

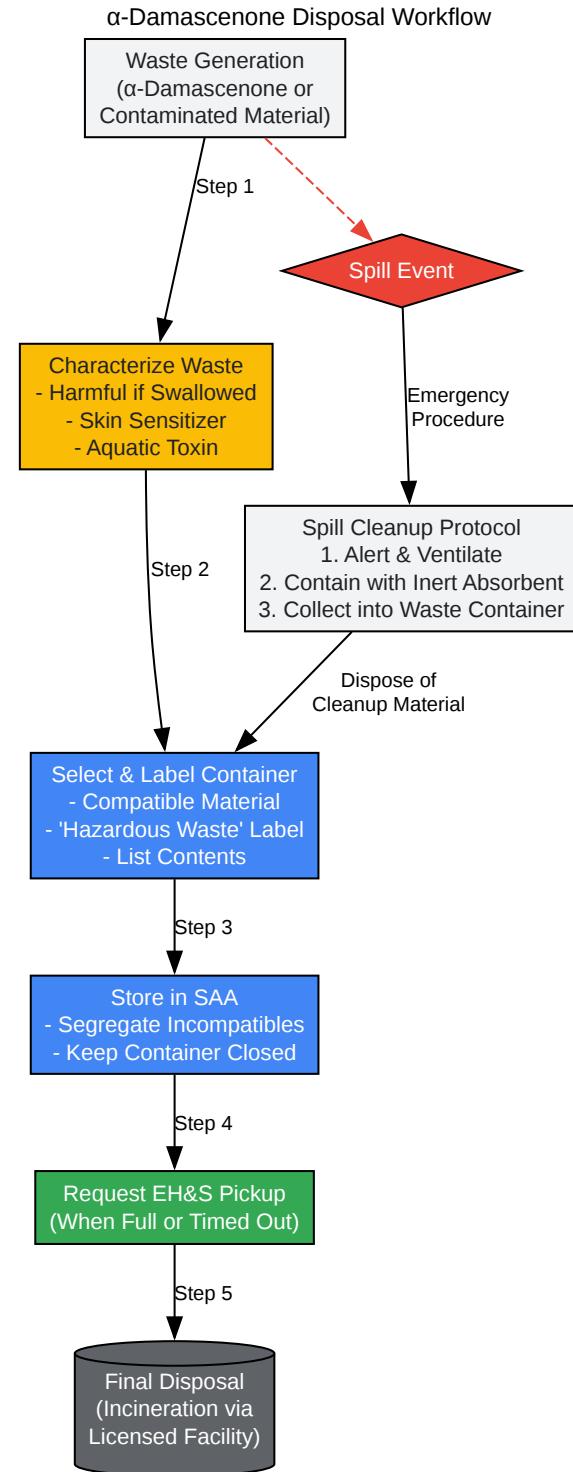
- Wearing appropriate PPE, carefully collect the absorbed material and place it into a labeled hazardous waste container.[\[16\]](#)
- Clean the spill area with soap and water.

4. Disposal:

- The container with the spill cleanup material must be disposed of as hazardous waste, following the protocol outlined above.[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the standard workflow for the proper disposal of **α-Damascenone** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemtexusa.com [chemtexusa.com]
- 2. hekserij.nl [hekserij.nl]
- 3. vigon.com [vigon.com]
- 4. prod.adv-bio.com [prod.adv-bio.com]
- 5. chemicalbull.com [chemicalbull.com]
- 6. finefrag.com [finefrag.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. perfumersworld.com [perfumersworld.com]
- 9. vigon.com [vigon.com]
- 10. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 11. vumc.org [vumc.org]
- 12. danielshealth.com [danielshealth.com]
- 13. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 14. ehrs.upenn.edu [ehrs.upenn.edu]
- 15. perfumersworld.com [perfumersworld.com]
- 16. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- To cite this document: BenchChem. [α -Damascenone proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1149544#damascenone-proper-disposal-procedures\]](https://www.benchchem.com/product/b1149544#damascenone-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com